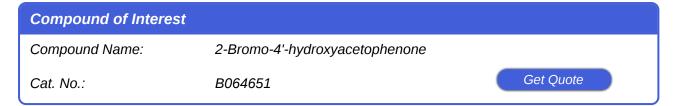


Safe Handling and Disposal of 2-Bromo-4'-hydroxyacetophenone: A Comprehensive Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **2-Bromo-4'-hydroxyacetophenone** (CAS No. 2491-38-5). Adherence to these procedures is critical to ensure personnel safety and maintain the integrity of research activities. This compound is a valuable intermediate in pharmaceutical synthesis and a covalent inhibitor of protein tyrosine phosphatases (PTPs), notably PTP1B.[1][2][3] However, it presents significant health hazards, including being harmful if swallowed, causing severe skin burns and eye damage, and potentially being corrosive to metals.[4]

Chemical and Physical Properties

A summary of the key quantitative data for **2-Bromo-4'-hydroxyacetophenone** is presented in the table below for easy reference.



Property	Value	
CAS Number	2491-38-5[1][5]	
Molecular Formula	C ₈ H ₇ BrO ₂ [1][5]	
Molecular Weight	215.04 g/mol [1][5]	
Appearance	Pale beige to white or light yellow/orange solid/powder/crystal[1][4]	
Melting Point	123-126°C[1]	
Boiling Point (Predicted)	338.7 ± 17.0°C[1]	
Density (Predicted)	1.622 ± 0.06 g/cm ³ [1]	
Solubility	Slightly soluble in chloroform and methanol[1]	

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Bromo-4'-hydroxyacetophenone** is mandatory to minimize exposure and prevent accidents. The following workflow outlines the procedural steps from receipt of the chemical to its use in experimental protocols.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the container in a tightly sealed, corrosive-resistant container in a dry, cool, and well-ventilated area.[4][6] Recommended storage temperatures range from 2-8°C to as low as -20°C in a freezer under an inert atmosphere.[1][2] The storage area should be designated for corrosive and combustible solids.[5]
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Personal Protective Equipment (PPE)



Before handling the compound, all personnel must be equipped with the following PPE:

PPE Category	Minimum Requirement	Specifications
Eye and Face Protection	Safety goggles with side- shields	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash-prone operations.[7]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected for tears or punctures before use and disposed of properly after handling.[7][8]
Skin and Body Protection	Laboratory coat; fire/flame resistant and impervious clothing	A disposable gown is recommended for procedures with a higher risk of contamination.[7][8]
Respiratory Protection	NIOSH-approved respirator	Required if dust is generated or if working in a poorly ventilated area. A full-face respirator should be used if exposure limits are exceeded. [7][8]

Experimental Procedures

- Ventilation: All handling of 2-Bromo-4'-hydroxyacetophenone must be conducted in a chemical fume hood or a well-ventilated laboratory.[7][9]
- Weighing: To minimize dust formation, handle the solid compound carefully using a clean, dedicated spatula and weigh boat.[8]
- Solution Preparation: When preparing solutions, add the solvent to the vessel containing the pre-weighed compound. Gently swirl or stir to dissolve, avoiding any splashing.[8]



• Spill Response: In the event of a spill, evacuate personnel to a safe area.[7][9] Wearing the appropriate PPE, cover the spill with an absorbent material.[4] Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[7][9] Prevent the spill from entering drains.[7][9]

First Aid Measures

In case of exposure, immediate medical attention is required.[6]

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration.[7][9]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[6][7][9]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.[6][7][9]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[4][7][9]

Disposal Plan

All waste containing **2-Bromo-4'-hydroxyacetophenone** must be treated as hazardous waste.

Waste Collection

- Solid Waste: Collect solid waste, including contaminated PPE (gloves, gowns, etc.), weigh boats, and absorbent materials from spills, in a dedicated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect solutions containing 2-Bromo-4'-hydroxyacetophenone in a separate, labeled, and sealed hazardous waste container.

Waste Disposal

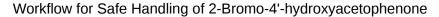
• Licensed Disposal: Arrange for the disposal of all hazardous waste through a licensed professional waste disposal service.

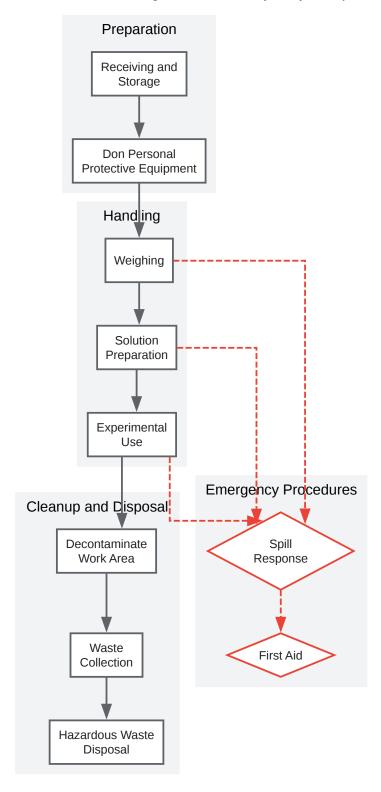


- Incineration: One approved method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Regulations: All disposal activities must be conducted in strict accordance with local, state, and federal environmental regulations.[7][9]

Workflow for Safe Handling of 2-Bromo-4'-hydroxyacetophenone







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Caption: Workflow for the safe handling of **2-Bromo-4'-hydroxyacetophenone**.



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